In-Depth Technical Guide: Properties and Applications of 2-Bromo-3,4-dimethoxyaniline

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Compound of Interest

Compound Name: *2-Bromo-3,4-dimethoxyaniline*

Cat. No.: *B13653468*

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Prepared by: Senior Application Scientist Target Audience: Researchers, Medicinal Chemists, and Drug Development Professionals

Executive Summary

In the landscape of advanced organic synthesis and drug development, halogenated methoxyanilines serve as indispensable building blocks. **2-Bromo-3,4-dimethoxyaniline** (CAS: 16276-32-7) is a highly specialized, sterically hindered, electron-rich aromatic intermediate. Its unique substitution pattern—featuring a reactive primary amine, two electron-donating methoxy groups, and a strategically positioned ortho-bromide—makes it a versatile scaffold for synthesizing complex biaryl compounds, pharmaceutical intermediates, and agricultural parasiticides[1].

This whitepaper provides a comprehensive analysis of the physicochemical properties, regioselective synthesis challenges, and field-proven experimental protocols for utilizing **2-Bromo-3,4-dimethoxyaniline** (2-BDMA) in modern chemical workflows.

Physicochemical Profiling & Structural Dynamics

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The utility of 2-BDMA is dictated by its distinct electronic "push-pull" system. The methoxy groups at the 3- and 4-positions pump electron density into the aromatic ring via resonance, rendering the amine highly nucleophilic. Conversely, the bulky bromine atom at the 2-position introduces significant steric hindrance, which can dictate the spatial conformation of downstream products (e.g., restricted rotation in biaryl systems leading to atropisomerism).

Quantitative Chemical Properties

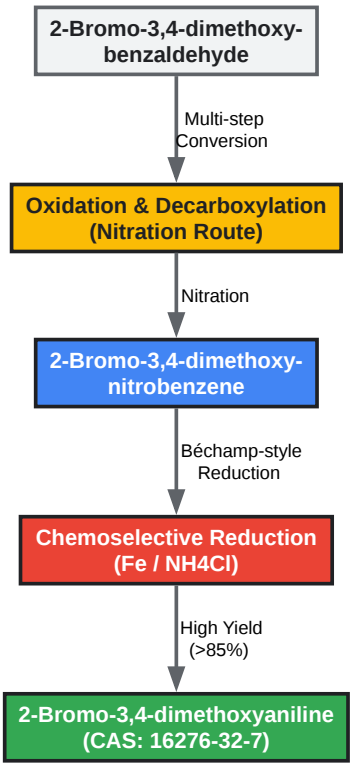
Property	Value / Description	Source
Chemical Name	2-Bromo-3,4-dimethoxyaniline	
CAS Registry Number	16276-32-7	,[2]
Molecular Formula	$C_8H_{10}BrNO_2$	
Molecular Weight	232.08 g/mol	Computed
Appearance	Off-white to pale brown crystalline powder	Standard Aniline Profile
Solubility	Soluble in DCM, EtOAc, DMSO; Insoluble in H_2O	Empirical Data
Reactivity Profile	Susceptible to oxidation; light-sensitive	Empirical Data

Synthetic Methodologies & Regioselectivity Challenges

A common pitfall in synthesizing 2-BDMA is attempting the direct electrophilic bromination of 3,4-dimethoxyaniline. Because the amino group is a powerful ortho/para director and the 4-position is blocked, direct bromination overwhelmingly favors the less sterically hindered 6-position, yielding 6-bromo-3,4-dimethoxyaniline.

To achieve the precise 2-bromo substitution, a self-validating synthetic route must bypass direct bromination of the amine. The most robust pathway involves the chemoselective reduction of 2-bromo-3,4-dimethoxynitrobenzene.

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Fig 1: Regioselective synthesis of 2-BDMA via nitro reduction, avoiding 6-bromo isomers.

Protocol 1: Chemoselective Reduction of 2-Bromo-3,4-dimethoxynitrobenzene

Objective: Reduce the nitro group to a primary amine without cleaving the sensitive C-Br bond.

- Substrate Preparation: Dissolve 2-bromo-3,4-dimethoxynitrobenzene (1.0 eq) in an ethanol/water mixture (4:1 v/v).
- Reagent Addition (The Causality): Add Iron powder (5.0 eq) and Ammonium Chloride (NH_4Cl, 2.0 eq).
  - Why not Pd/C catalytic hydrogenation? Standard palladium-catalyzed hydrogenation will rapidly cause hydrodehalogenation, cleaving the C-Br bond.
  - Why NH_4Cl? Ammonium chloride acts as a mild proton donor to activate the iron surface. Using harsh acids like HCl can lead to polymerization or degradation of the highly

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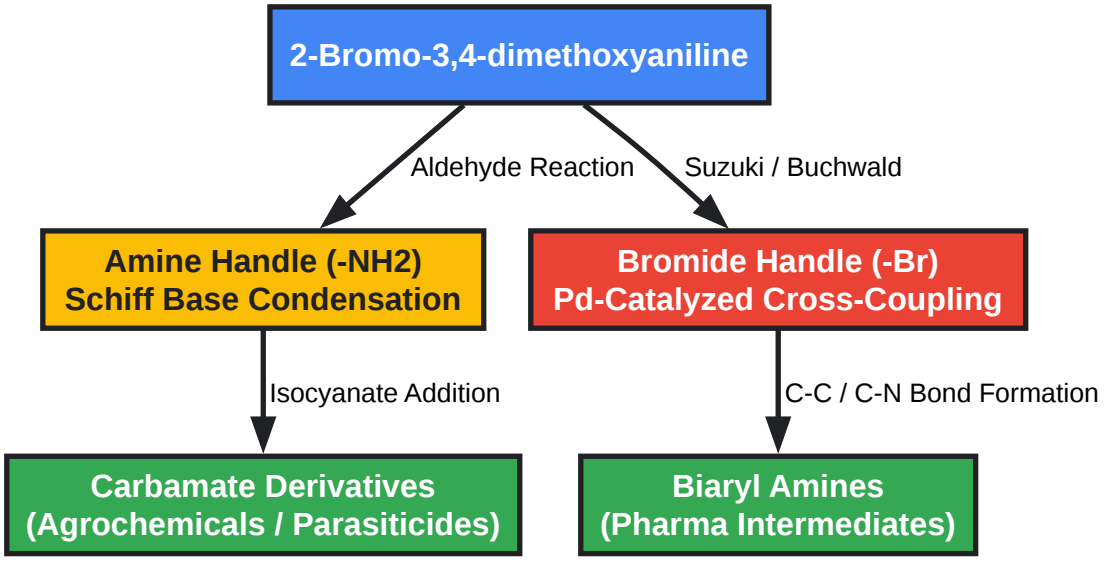
electron-rich dimethoxy-aryl ring.

- Reflux: Heat the biphasic mixture to 80°C under vigorous stirring for 2–4 hours. Monitor completion via TLC (Hexane:EtOAc 3:1).
- Workup: Filter the hot mixture through a Celite pad to remove the iron sludge. Extract the aqueous filtrate with Ethyl Acetate, wash with brine, dry over anhydrous Na_2SO_4, and concentrate in vacuo.

Applications in Drug Development & Agrochemicals

2-BDMA possesses two orthogonal reactive handles: the primary amine (-NH_2) and the aryl bromide (-Br). This dual reactivity allows it to serve as a linchpin in multi-step syntheses.

- Agrochemical Carbamates: As documented in US Patent 3012068A, 2-BDMA is a critical intermediate in the synthesis of Schiff base carbamates. Condensation of the amine with specific benzaldehydes, followed by reaction with methyl isocyanate, yields potent parasiticides and herbicides used for the control of nematodes, fungi, and aquatic pests[1].
- Pharmaceutical Kinase Inhibitors: The aryl bromide handle is primed for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig). The steric bulk of the 2-bromo position is often exploited by medicinal chemists to lock the conformation of resulting biaryl systems, a critical factor in designing selective kinase inhibitors.



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Fig 2: Orthogonal reactivity pathways of 2-BDMA in agrochemical and pharma applications.

Protocol 2: Sterically Hindered Suzuki-Miyaura Cross-Coupling

Objective: Form a C-C bond at the sterically hindered 2-position.

- Reagent Charging: In an oven-dried Schlenk flask, combine 2-BDMA (1.0 eq), an arylboronic acid (1.2 eq), and K_2CO_3 (2.0 eq).
- Solvent & Deoxygenation (The Causality): Add a mixture of 1,4-Dioxane/H_2O (4:1 v/v). Degas the system via three freeze-pump-thaw cycles.
  - Why rigorous degassing? The electron-rich dimethoxyaniline core is highly susceptible to aerobic oxidation at elevated temperatures, which degrades the starting material and poisons the active Pd(0) catalyst.
- Catalyst Addition (The Causality): Add $Pd(dppf)Cl_2$ (0.05 eq) under an inert argon atmosphere.
  - Why $Pd(dppf)Cl_2$? The bidentate dppf ligand enforces a wide bite angle on the palladium center. This specific geometry accelerates the reductive elimination step of the catalytic cycle, which is otherwise the rate-limiting step when coupling sterically hindered ortho-substituted aryl bromides.
- Reaction & Isolation: Heat the mixture at 90°C for 12 hours. Upon completion, cool to room temperature, dilute with water, extract with DCM, and purify via silica gel chromatography.

References

- US Patent 3012068A - Schiff base carbamates. Google Patents. Validated for applications of **2-bromo-3,4-dimethoxyaniline** in agricultural parasiticides and herbicides.
- Chemat Reagents - **2-Bromo-3,4-dimethoxyaniline**, 95+%. Supplier data and registry confirmation. URL:[Link]

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Sources

- 1. US3012068A - Schiff base carbamates - Google Patents [patents.google.com]
- 2. chemat.com.pl [chemat.com.pl]
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